

Copper(II) Oxide: A Versatile Catalyst in Organic Synthesis

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Compound of Interest

Compound Name: Copper(II) oxide

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Copper(II) oxide (CuO), a readily available and inexpensive metal oxide, has emerged as a powerful and versatile heterogeneous catalyst in a wide array of organic transformations. Its high catalytic activity, stability, and ease of handling have made it an attractive alternative to more expensive and sensitive catalysts. These application notes provide an overview of the utility of CuO in key organic reactions, complete with detailed experimental protocols and comparative data to facilitate its adoption in research and development settings.

Carbon-Heteroatom (C-N, C-O, C-S) Cross-Coupling Reactions

Copper(II) oxide nanoparticles are particularly effective in catalyzing the formation of carbon-nitrogen, carbon-oxygen, and carbon-sulfur bonds, which are fundamental transformations in the synthesis of pharmaceuticals, agrochemicals, and functional materials.^{[1][2]} These reactions, often referred to as Ullmann-type or Chan-Lam couplings, provide a direct and efficient means to construct complex molecular architectures.^{[3][4][5][6][7]}

C-N Cross-Coupling (N-Arylation)

CuO nanoparticles catalyze the N-arylation of a broad range of nitrogen-containing compounds, including amides, amines, and imidazoles, with aryl halides.^{[1][2][8][9]} This

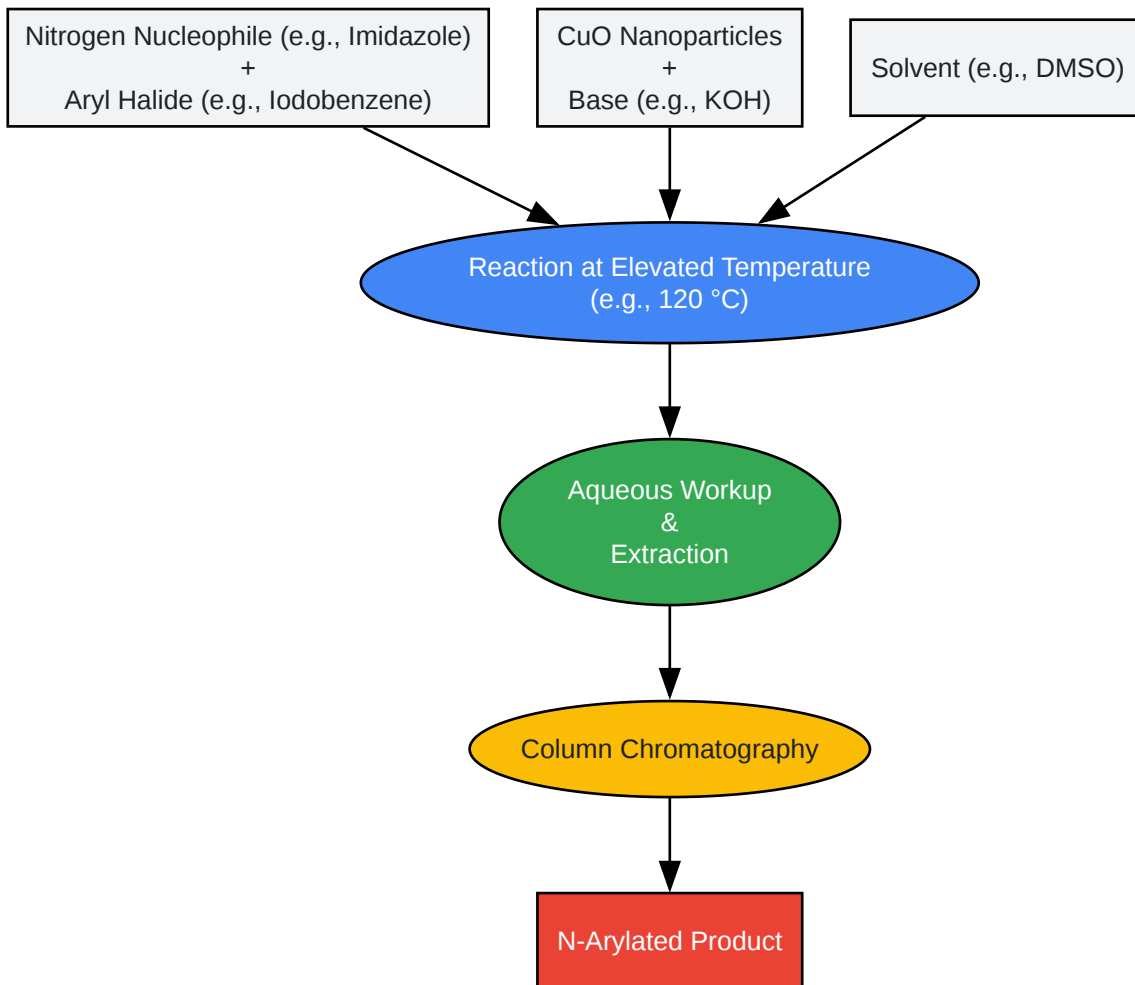
method is characterized by its simplicity, the absence of expensive ligands, and high product yields.[1]

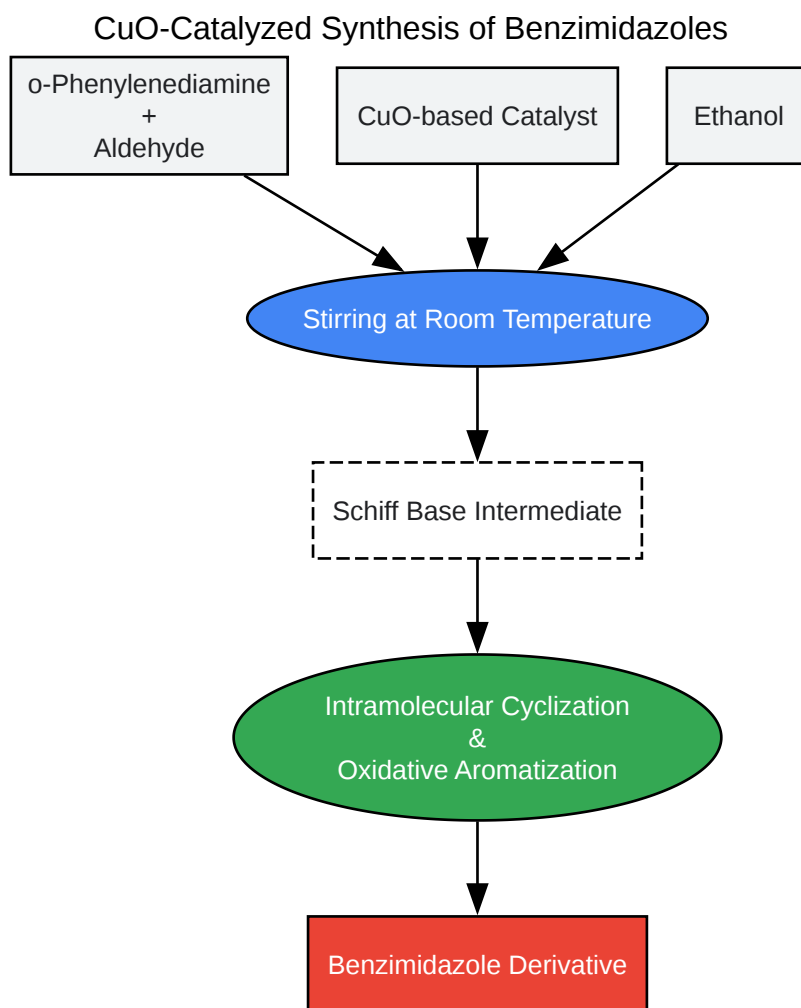
Experimental Protocol: N-Arylation of Imidazole with Iodobenzene

A mixture of imidazole (1.0 mmol), iodobenzene (1.1 mmol), **copper(II) oxide** nanoparticles (10 mol%), and potassium hydroxide (KOH, 2.0 mmol) in dimethyl sulfoxide (DMSO, 5 mL) is stirred in a round-bottom flask fitted with a reflux condenser. The reaction mixture is heated to 120 °C and stirred for 12 hours. After completion of the reaction (monitored by TLC), the mixture is cooled to room temperature, diluted with water (20 mL), and extracted with ethyl acetate (3 x 20 mL). The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and concentrated under reduced pressure. The crude product is purified by column chromatography on silica gel to afford the desired N-arylated imidazole.

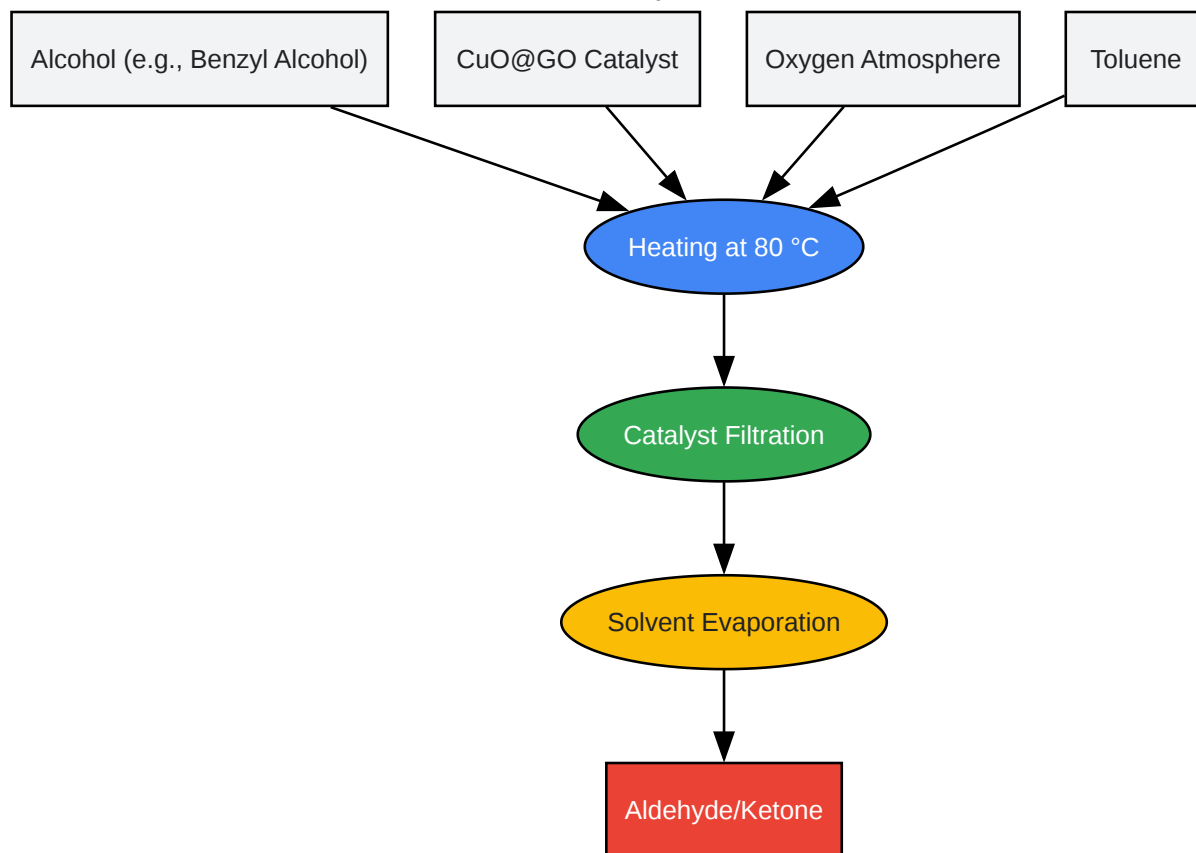
Logical Relationship: C-N Cross-Coupling

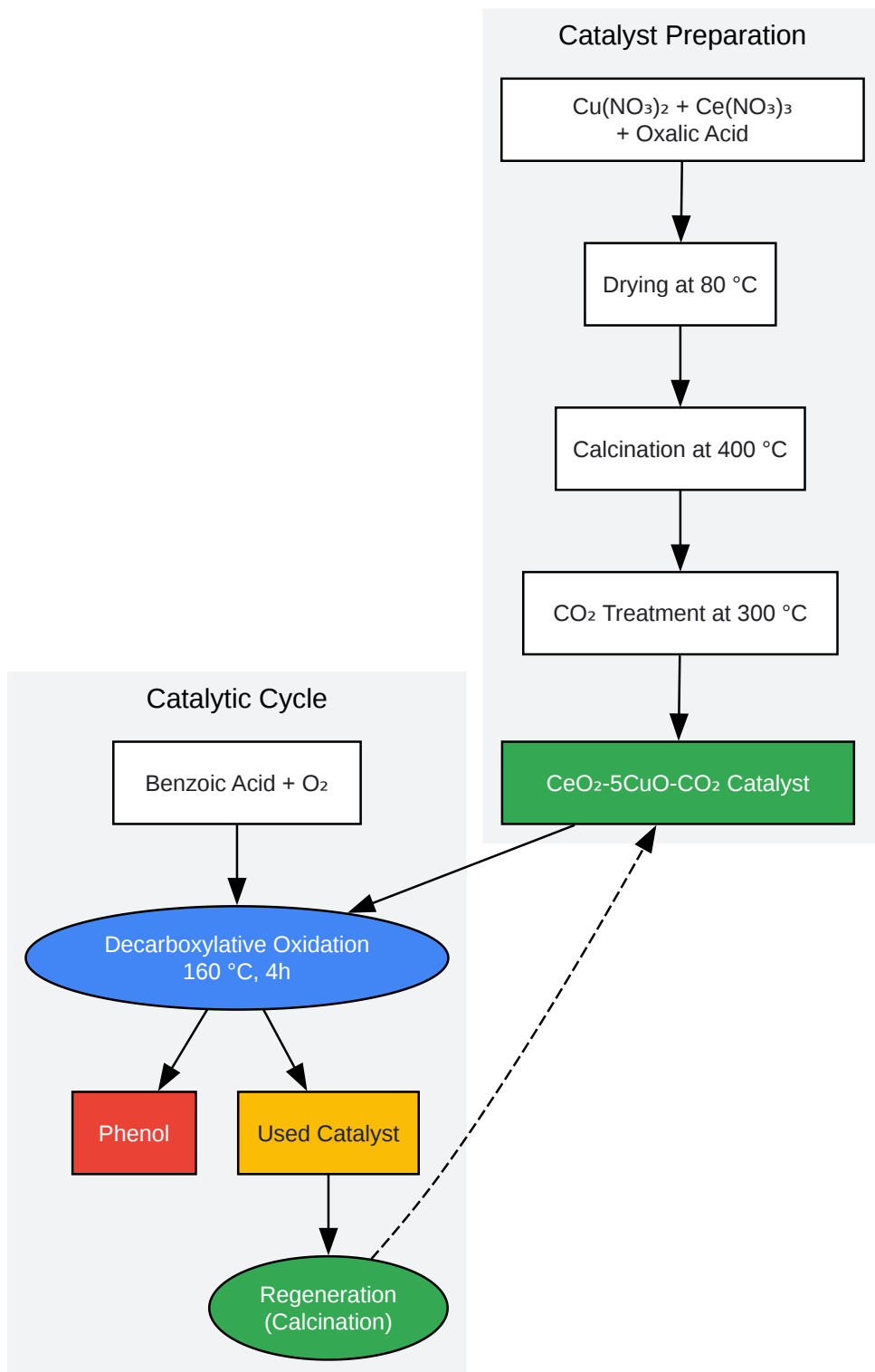
General Workflow for CuO-Catalyzed C-N Cross-Coupling





Workflow for CuO@GO-Catalyzed Alcohol Oxidation



Synthesis of Phenol using CeO₂-CuO Catalyst[Click to download full resolution via product page](#)

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